

Chloramben-Diolamine: A Technical Assessment of Groundwater Contamination Potential

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Compound of Interest

Compound Name: Chloramben-diolamine

Cat. No.: B15191223

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Executive Summary

Chloramben, a selective, pre-emergence herbicide, and its various salt formulations, including **chloramben-diolamine**, present a potential risk for groundwater contamination due to their mobility in certain soil types. This technical guide synthesizes available data on the environmental fate of chloramben, with a focus on its leaching potential. Key physicochemical properties, degradation rates, and soil interaction parameters are presented to inform risk assessments and guide further research. While specific data for the diolamine salt is limited, the general behavior of chloramben salts suggests a high potential for mobility in soil. This document provides a comprehensive overview of the current understanding of chloramben's environmental behavior, including experimental methodologies and visual representations of key processes.

Physicochemical Properties of Chloramben

Understanding the inherent properties of chloramben is fundamental to predicting its behavior in the environment. The following table summarizes key physicochemical data for chloramben.

Property	Value	Reference
Chemical Name	3-amino-2,5-dichlorobenzoic acid	
CAS Number	133-90-4	
Molecular Weight	206.03 g/mol	[1]
Water Solubility	700 mg/L at 25°C	
Vapor Pressure	7×10^{-3} mm Hg at 100°C	[2]
pKa	~3 (carboxylic acid group)	[3]

Environmental Fate and Transport

The potential for a pesticide to leach into groundwater is governed by a complex interplay of its chemical properties and environmental conditions. For chloramben, mobility is a significant concern, particularly in soils with low organic matter and high sand content.

Soil Sorption and Mobility

The soil-water partition coefficient (Koc) is a key indicator of a chemical's tendency to adsorb to soil particles versus remaining in the soil solution where it can be transported downwards. A low Koc value suggests a higher potential for leaching.

Parameter	Value	Interpretation	Reference
Soil Adsorption Coefficient (Koc)	15 (estimated for salts at pH < 5)	Very High Mobility	
Experimental Koc	21	High to Very High Mobility	[3]

Leaching of chloramben is most pronounced in sandy soils and decreases with increasing clay and organic matter content[4][5]. The chemical form of chloramben also significantly influences its mobility. Salts of chloramben, such as the ammonium and likely the diolamine salt, are more easily leached from soil compared to its ester or amide forms[6].

Degradation

Degradation is a critical process that reduces the amount of a pesticide available for leaching. Chloramben degrades in the environment through both microbial and photochemical pathways.

Degradation Pathway	Half-life ($t_{1/2}$)	Conditions	Reference
Soil Persistence (General)	6 - 8 weeks	Field conditions	[4]
Aqueous Photolysis	0.25 days (6 hours)	In water exposed to sunlight	[3]
Vapor Phase Photodegradation	~15 hours (estimated)	Reaction with hydroxyl radicals	[3]

The rate of microbial degradation in soil is influenced by factors such as soil moisture, temperature, and organic content[\[6\]](#). While specific soil half-life values for a range of soil types are not readily available in the reviewed literature, the general persistence of 6 to 8 weeks suggests a moderate rate of degradation in the soil environment.

Experimental Protocols

The data presented in this guide are derived from studies that likely followed standardized methodologies for assessing the environmental fate of pesticides. While specific experimental details for each cited study are not available, the following sections describe the general protocols based on established guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

Soil Leaching Studies (Based on OECD Guideline 312)

Soil column leaching studies are designed to assess the mobility of a substance through a soil profile.

- **Column Preparation:** Undisturbed or repacked soil columns are prepared using representative soil types. The soils are characterized for properties such as texture, organic

carbon content, pH, and cation exchange capacity.

- **Test Substance Application:** A known concentration of the test substance (e.g., ^{14}C -labeled chloramben) is applied to the surface of the soil column.
- **Elution:** The columns are irrigated with a simulated rainfall solution at a constant rate.
- **Leachate Collection and Analysis:** The leachate is collected in fractions and analyzed for the concentration of the parent compound and any major degradation products.
- **Soil Analysis:** After the leaching period, the soil columns are sectioned, and each section is analyzed to determine the distribution of the substance within the soil profile.

Soil Degradation Studies (Based on OECD Guideline 307)

These studies determine the rate of degradation of a substance in soil under controlled laboratory conditions.

- **Soil Selection and Preparation:** Representative soils are collected and sieved. The moisture content is adjusted to a specific level (e.g., 40-60% of maximum water holding capacity).
- **Test Substance Application:** The test substance is applied to the soil samples at a known concentration.
- **Incubation:** The treated soil samples are incubated in the dark at a constant temperature (e.g., 20-25°C) under either aerobic or anaerobic conditions.
- **Sampling and Analysis:** At specified time intervals, replicate soil samples are extracted and analyzed for the concentration of the parent compound and its transformation products.
- **Data Analysis:** The degradation rate and half-life ($t_{1/2}$) are calculated using appropriate kinetic models, typically assuming first-order kinetics.

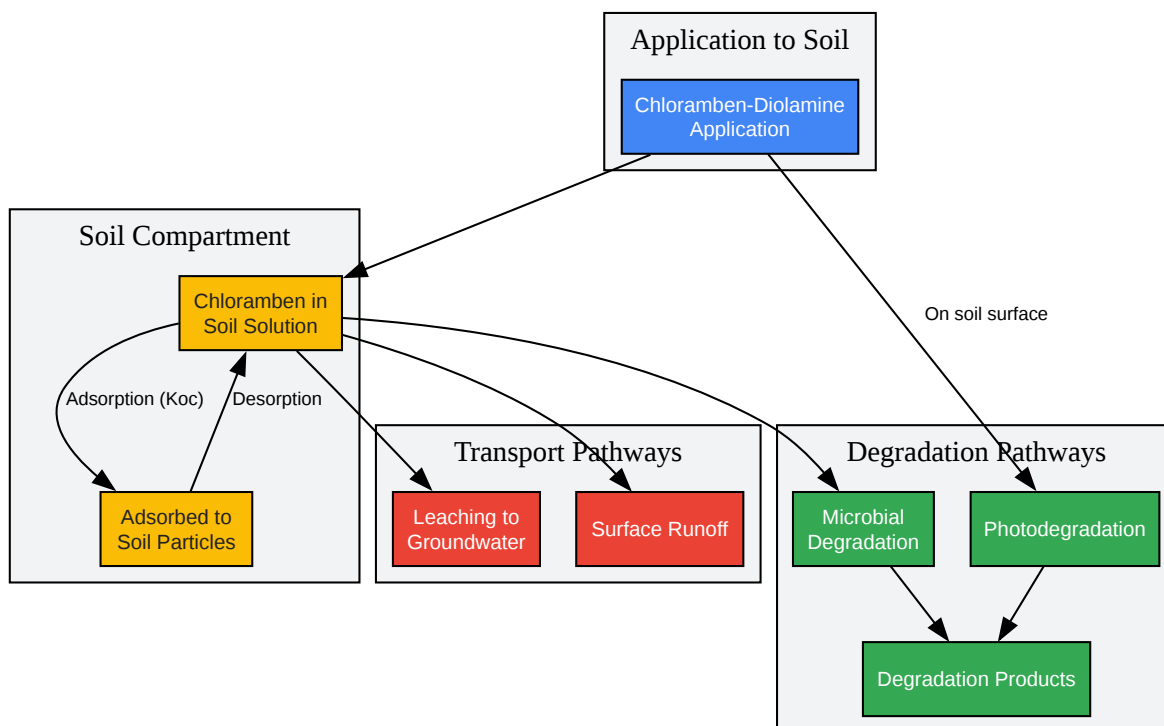
Adsorption/Desorption Studies (Based on OECD Guideline 106)

This batch equilibrium method is used to determine the extent to which a chemical adsorbs to soil particles.

- **Soil and Solution Preparation:** A series of soil samples with varying properties are used. A solution of the test substance in a calcium chloride solution (to maintain ionic strength) is prepared.
- **Equilibration:** Known masses of soil are mixed with the test solution in centrifuge tubes and shaken for a predetermined equilibration period.
- **Separation and Analysis:** The soil suspension is centrifuged to separate the solid and aqueous phases. The concentration of the test substance remaining in the aqueous phase is measured.
- **Calculation:** The amount of substance adsorbed to the soil is calculated by the difference between the initial and final solution concentrations. The soil-water distribution coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then determined.

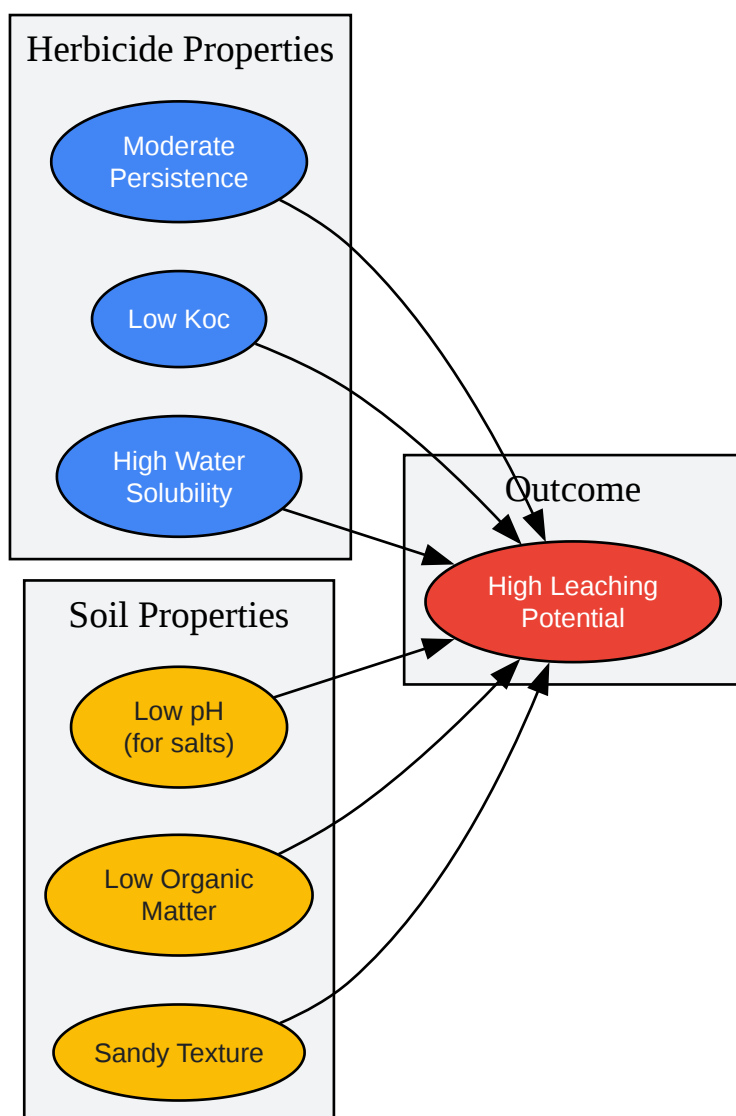
Visualizations

The following diagrams illustrate key concepts related to the environmental fate and analysis of chloramben.



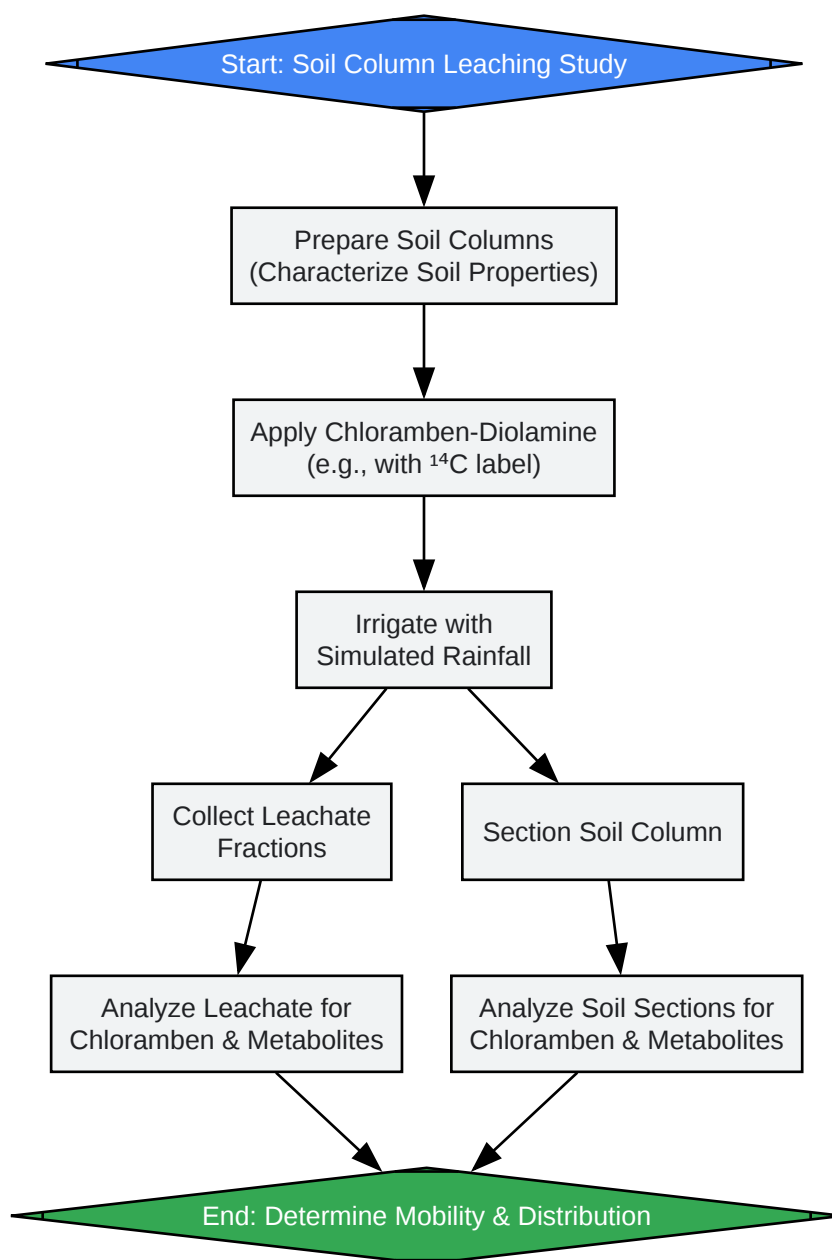
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Caption: Environmental fate pathways of chloramben in the soil environment.



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Caption: Factors influencing the groundwater leaching potential of chloramben.



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